Technical Monograph: N,6-Dimethylpicolinamide[1][2][3]

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Compound of Interest

Compound Name:	*N,6-dimethylpicolinamide*
CAS No.:	*107427-69-0*
Cat. No.:	*B009953*

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Executive Summary

N,6-dimethylpicolinamide (IUPAC: N,6-dimethylpyridine-2-carboxamide) is a functionalized pyridine derivative serving as a pharmacophore scaffold in drug discovery.[1][2][3][4] Its structural significance lies in the 6-methyl group, which introduces steric bulk adjacent to the pyridine nitrogen, modulating metal coordination geometry and influencing the conformational entropy of the amide bond.[2] It is widely utilized as "Intermediate 43" in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors and as a ligand in organometallic catalysis.[1][2][3]

Nomenclature & Identification

This compound is frequently referenced in patent literature rather than standard commercial catalogs.[1][2][3][4] Researchers must verify identity through structural descriptors.[1][2]

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Identifier	Value / Description
IUPAC Name	N,6-Dimethylpyridine-2-carboxamide
Common Synonyms	N,6-Dimethylpicolinamide; 6-Methyl-N-methylpicolinamide; Intermediate 43 (Patent Lit.) [1][2][3][4]
CAS Registry Number	Not widely indexed (Often synthesized in situ or referenced as Intermediate 43 in WO2021260092A1)
Molecular Formula	$C_8H_{10}N_2O$
Molecular Weight	150.18 g/mol
SMILES	CNC(=O)c1cccc(C)n1
InChIKey	(Predicted) ZFOGBTLXHVXJEY-UHFFFAOYSA-N (Analog based)
Appearance	Pale yellow solid [1]

Structural Analysis[1][3]

- Core Scaffold: Pyridine-2-carboxamide (Picolinamide).[1][2][3]
- Substituents:
  - N-Methyl: Increases lipophilicity compared to the primary amide and restricts the rotation of the amide bond, favoring a trans conformation relative to the carbonyl oxygen.[1][2][4]
  - 6-Methyl: Provides steric hindrance at the ortho position to the ring nitrogen.[1][2][3][4] In medicinal chemistry, this group is often used to block metabolic oxidation at the susceptible 6-position or to induce a twist in the biaryl axis when coupled to other rings.[1][2][3]

Synthesis & Manufacturing Protocols

Two primary routes exist for the synthesis of **N,6-dimethylpicolinamide**: the Classical Amide Coupling (high fidelity) and the Radical Minisci Alkylation (direct functionalization).[3][4]

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Route A: Classical Amide Coupling (Recommended)

This pathway ensures high regioselectivity and purity, ideal for GMP-like synthesis.[2][3]

Reagents:

- Substrate: 6-Methylpicolinic acid (6-Methylpyridine-2-carboxylic acid).[1][2][3]
- Amine Source: Methylamine (2M in THF or aqueous).[3]
- Coupling Agent: HATU or T3P (Propylphosphonic anhydride).[3]
- Base: DIPEA (N,N-Diisopropylethylamine).[2][3][5][6]
- Solvent: DMF or Dichloromethane (DCM).[3][5][6]

Protocol:

- Activation: Dissolve 6-methylpicolinic acid (1.0 eq) in dry DMF. Add DIPEA (3.0 eq) and HATU (1.2 eq).[3] Stir at 0°C for 30 minutes to form the active ester.
- Coupling: Add Methylamine (1.5 eq) dropwise.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–16 hours. Monitor by LC-MS (Target mass: 151.1 m/z [M+H]+).[1][2][3]
- Workup: Dilute with EtOAc, wash with saturated $NaHCO_3$ (to remove unreacted acid) and brine.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Route B: Radical Minisci Alkylation (Direct Functionalization)

A more atom-economical route utilizing radical chemistry to install the carbamoyl group directly or alkylate the ring, though often with lower regiocontrol.[2][3][4]

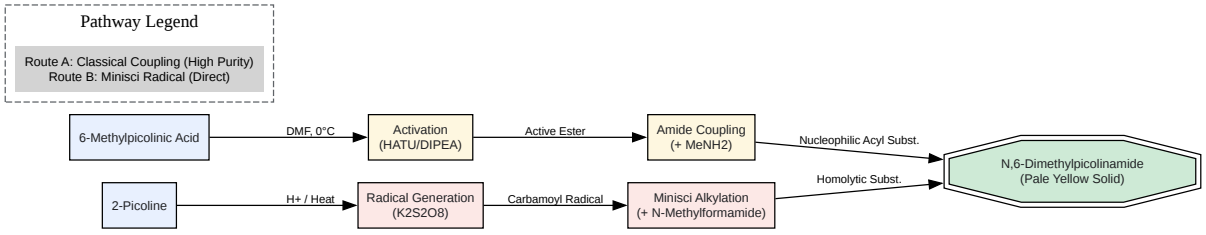
Protocol (Adapted from [2]):

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- Substrate: 2-Picoline.
- Reagent: N-Methylformamide.[1][2][3]
- Oxidant: Potassium Persulfate (

).[3]
- Conditions: Heat at 70°C. The sulfate radical abstracts a hydrogen from the formamide, generating a carbamoyl radical which attacks the protonated pyridine ring.[1][2]

Synthesis Workflow Diagram



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Figure 1: Dual synthetic pathways for **N,6-dimethylpicolinamide**. Route A is preferred for medicinal chemistry applications due to higher purity profiles.[1][3][4]

Applications in Drug Discovery[1][8][9]

PARP Inhibitor Scaffold

N,6-dimethylpicolinamide acts as a crucial "cap" in the design of PARP1/2 inhibitors.[1][2][3] The amide moiety mimics the nicotinamide adenine dinucleotide (NAD+) cofactor, forming essential hydrogen bonds with the Gly863 and Ser904 residues in the PARP catalytic pocket.[2][3][4]

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- Mechanism: The pyridine nitrogen accepts a hydrogen bond, while the amide NH acts as a donor.[2][4] The 6-methyl group fills the hydrophobic pocket, improving selectivity over other isoenzymes [1].[1][2][3]

Antitubercular Agents (Bedaquiline Analogues)

In the optimization of Bedaquiline (an ATP synthase inhibitor), the **N,6-dimethylpicolinamide** motif has been used to replace the naphthalene C-unit.[2][3]

- Effect: This substitution significantly lowers lipophilicity (cLogP reduction from ~7 to ~3), improving the metabolic stability and reducing hERG channel inhibition risks, which is a common toxicity liability in this class of drugs [3].

Organometallic Ligand (HL10)

The compound serves as a bidentate ligand (N,O-donor) for Iridium(III) half-sandwich complexes.[1][2][3][4]

- Utility: These complexes are explored as anticancer agents.[1][2][7] The 6-methyl group forces the ligand to adopt a specific conformation upon binding to the metal center, influencing the complex's stability and reactivity with DNA [2].[1][2][3]

References

- Patent:PARP1 Inhibitors. WO2021260092A1.[1][2] (Identifies the compound as "Intermediate 115" or "Intermediate 43" with NMR data: 1H NMR (400 MHz, DMSO-d6) δ 2.65 (3H, s), 2.82 (3H, d)).
- Academic Article:Cyclopentadienyl Half-Sandwich Tethered Iridium(III) Complexes. Universidad Autónoma de Madrid.[1][2] (Describes synthesis of Ligand HL10 via Minisci reaction).
- Academic Article:Structure-activity relationships for unit C pyridyl analogues of the tuberculosis drug bedaquiline. PMC6138670.[1][2] (Details the use of the scaffold to reduce hERG liability).

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